

# 3-(Benzyloxy)-2-hydroxypropanoic acid proper disposal procedures

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## Compound of Interest

Compound Name: 3-(Benzyloxy)-2-hydroxypropanoic acid

CAS No.: 374936-90-0

Cat. No.: B3021872

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Topic: Technical Guide: Safe Disposal and Handling of **3-(Benzyloxy)-2-hydroxypropanoic Acid**

## Executive Summary: Operational Classification

- Chemical Name: **3-(Benzyloxy)-2-hydroxypropanoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- CAS Number: 127744-27-8 (S-isomer), 374936-90-0 (General)
- Primary Hazard Class: Irritant (Skin/Eye/Respiratory), Acute Toxicity (Oral)
- Disposal Stream: Non-Halogenated Organic Acid Waste
- Compatibility Group: Organic Acids (Segregate from Oxidizers and Bases)

## Part 1: Hazard Profiling & Risk Assessment

Understanding the "Why" behind the protocol.

As researchers, we often treat organic acids as routine waste. However, the specific structure of **3-(Benzyloxy)-2-hydroxypropanoic acid**—combining a carboxylic acid tail with a benzyl ether moiety—requires a nuanced approach to safety.

#### Structural Implications for Safety:

- **Carboxylic Acid Group (**  
  
**)**: This molecule is a weak acid. While not corrosive enough to immediately destroy tissue like mineral acids, it is sufficiently acidic to react exothermically with strong bases (e.g., Sodium Hydroxide) or reactive metals.
- **Benzyl Ether Linkage**: Generally stable under basic conditions, benzyl ethers can degrade in the presence of strong Lewis acids or strong oxidizers. **Crucial**: Do not mix this waste with concentrated nitric acid or chromic acid waste streams, as this can lead to oxidative cleavage and potential pressurization of waste containers [1].

## GHS Hazard Classification Table

| Hazard Category | Code | Description                                | Operational Implication                                                        |
|-----------------|------|--------------------------------------------|--------------------------------------------------------------------------------|
| Skin Irritation | H315 | Causes skin irritation.<br>[6][7]          | Double-glove (Nitrile) required during transfer.                               |
| Eye Irritation  | H319 | Causes serious eye irritation.[6][7][8]    | Safety goggles are non-negotiable; face shield recommended for volumes >100mL. |
| STOT-SE         | H335 | May cause respiratory irritation.[6][7][8] | All transfers must occur inside a certified fume hood.                         |
| Acute Toxicity  | H302 | Harmful if swallowed.<br>[8]               | Strict hygiene; wash hands immediately after doffing gloves.                   |

## Part 2: Waste Segregation & Containerization (The Self-Validating System)

A self-validating system is one where the physical setup prevents procedural errors.

To ensure compliance and safety, follow this "Check-Then-Act" workflow. This protocol prevents the most common laboratory accident: incompatible waste mixing.

### The Segregation Logic

Do not simply pour this into "General Organic Waste."

- IF the substance is dissolved in a non-halogenated solvent (e.g., Methanol, Ethanol):  
Dispose in Non-Halogenated Solvent Waste.
- IF the substance is solid or a pure liquid: Dispose in Solid/Liquid Organic Acid Waste.
- NEVER mix with: Oxidizing acids (Nitric, Perchloric) or Bases (Ammonium hydroxide).

### Container Specifications

- Material: High-Density Polyethylene (HDPE) or Borosilicate Glass.
  - Reasoning: HDPE is resistant to weak organic acids and prevents breakage during transport.
- Venting: Use a cap with a pressure-relief valve if available, particularly if the waste contains solvent mixtures that may off-gas.

### Labeling Protocol (Mandatory)

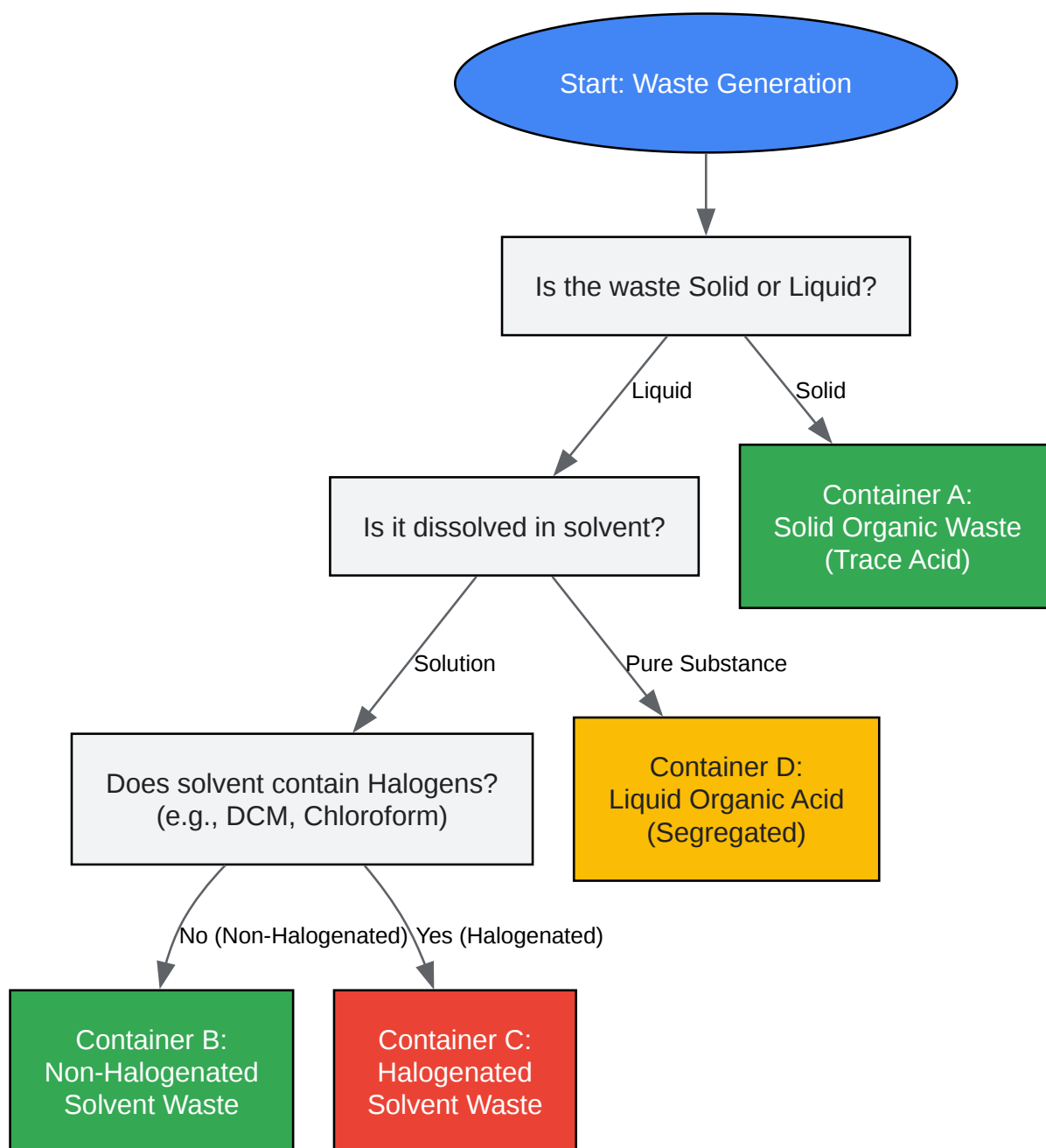
Before adding any waste to the container, the label must be completed. A "Mystery Chemical" is a safety violation.

- Full Chemical Name: **3-(Benzyloxy)-2-hydroxypropanoic acid**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Hazard Checkboxes: ☒ Irritant ☒ Toxic

## Part 3: Visualized Disposal Workflows

### Workflow 1: Waste Stream Decision Matrix

This diagram illustrates the logical path for determining the correct waste container, ensuring segregation from incompatible streams.



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Caption: Decision matrix for segregating **3-(Benzyloxy)-2-hydroxypropanoic acid** waste based on physical state and solvent composition.

## Part 4: Emergency Spill Response Procedures

Immediate actions for loss of containment.

### Spill Response Workflow

In the event of a spill outside the fume hood, respiratory protection is the priority due to the H335 (Respiratory Irritation) hazard.[6]



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Caption: Step-by-step spill response protocol emphasizing neutralization of the acidic moiety.

### Detailed Spill Protocol

- Neutralization: Because this is an organic acid, simple absorption is insufficient. Sprinkle Sodium Bicarbonate ( $\text{NaHCO}_3$ ) or Sodium Carbonate ( $\text{Na}_2\text{CO}_3$ ) over the spill.
  - Observation: You will observe effervescence (release). Wait until bubbling ceases, indicating the acid has been neutralized to a salt [2].
- Absorption: Cover the wet residue with an inert absorbent like vermiculite or dry sand.[8]
- Disposal: Sweep the mixture into a heavy-duty plastic bag or a wide-mouth jar. Label as "Spill Debris: Organic Acid (Neutralized)."

## Part 5: Final Disposal (Regulatory Compliance)

For the Environmental Health & Safety (EHS) Officer.

- US EPA Classification: This chemical is not listed on the P-list or U-list. However, it is regulated as a Characteristic Waste if the pH of the aqueous solution is < 2.0 (D002 Corrosive). If pure, it is generally classified as Non-Regulated Chemical Waste unless mixed with ignitable solvents (D001) [3].
- Destruction Method: High-temperature incineration is the preferred method. The benzyl ether and propanoic acid backbone will fully oxidize to  
  
and  
  
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## References

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